Spectroscopic Data of 2-Fluoro-6-hydroxypyridine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Fluoro-6-hydroxypyridine*
CAS No.:	*50543-23-2*
Cat. No.:	*B1302948*

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Disclaimer: Experimental spectroscopic data for **2-fluoro-6-hydroxypyridine** is not readily available in publicly accessible databases and literature. The data presented in this guide are predicted values based on the analysis of structurally similar compounds. These predictions are intended to provide researchers, scientists, and drug development professionals with a reasonable estimation of the expected spectral characteristics of **2-fluoro-6-hydroxypyridine**.

This in-depth technical guide provides a comprehensive overview of the predicted spectroscopic data for **2-fluoro-6-hydroxypyridine**, covering Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). Detailed experimental protocols for acquiring such data are also included, alongside a visual representation of the general spectroscopic analysis workflow.

Predicted Spectroscopic Data

Due to the tautomeric nature of 2-hydroxypyridines, existing in equilibrium with their 2-pyridone form, the predicted spectroscopic data will reflect the characteristics of the predominant tautomer, which is typically the pyridone form in the solid state and in polar solvents.

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Predicted ^{1}H NMR Data

The predicted ^{1}H NMR spectrum of **2-fluoro-6-hydroxypyridine** (in its 6-fluoro-2-pyridone tautomeric form) is expected to show three signals in the aromatic region, corresponding to the three protons on the pyridine ring. The chemical shifts are influenced by the electron-withdrawing fluorine atom and the electron-donating nature of the lactam functionality.

Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
H-3	6.2 - 6.4	Doublet of doublets (dd)	^{3}J(H3-H4) ≈ 9.0, ^{4}J(H3-F) ≈ 2.0
H-4	7.4 - 7.6	Triplet of doublets (td)	^{3}J(H4-H3) ≈ 9.0, ^{3}J(H4-H5) ≈ 7.0, ^{5}J(H4-F) ≈ 1.0
H-5	6.8 - 7.0	Doublet of doublets (dd)	^{3}J(H5-H4) ≈ 7.0, ^{4}J(H5-F) ≈ 5.0
N-H	12.0 - 14.0	Broad singlet (br s)	-

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum will show five distinct signals for the carbon atoms of the pyridine ring. The carbon attached to the fluorine will appear as a doublet due to ^{1}J(C-F) coupling, which is typically large. Other carbons will also exhibit smaller couplings to the fluorine atom.

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Carbon	Predicted Chemical Shift (δ, ppm)	Predicted C-F Coupling Constant (J, Hz)
C-2	160 - 165	$^{2}J(C-F) \approx 15 - 25$
C-3	105 - 110	$^{3}J(C-F) \approx 3 - 7$
C-4	140 - 145	$^{4}J(C-F) \approx 1 - 3$
C-5	115 - 120	$^{3}J(C-F) \approx 20 - 30$
C-6	155 - 160	$^{1}J(C-F) \approx 230 - 250$

Predicted ^{19}F NMR Data

A single signal is expected in the ^{19}F NMR spectrum, the chemical shift of which is characteristic for a fluorine atom attached to an aromatic ring.

Fluorine	Predicted Chemical Shift (δ, ppm)	Reference
C6-F	-70 to -90	$CFCl_3$

Predicted IR Spectroscopy Data

The IR spectrum is expected to show characteristic absorption bands for the N-H and C=O stretching of the pyridone tautomer, as well as C-F and aromatic C-H and C=C stretching vibrations.

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Vibrational Mode	Predicted Absorption Range (cm^{-1})	Intensity
N-H stretch (lactam)	3000 - 3200	Broad, Medium
Aromatic C-H stretch	3000 - 3100	Medium
C=O stretch (lactam)	1650 - 1680	Strong
C=C and C=N stretch	1550 - 1620	Medium to Strong
C-F stretch	1200 - 1250	Strong
Aromatic C-H bend	750 - 900	Strong

Predicted Mass Spectrometry Data

The mass spectrum is expected to show a prominent molecular ion peak (M^+). Fragmentation may involve the loss of CO, HCN, and fluorine-containing fragments.

m/z	Predicted Identity	Notes
113	$[M]^+$	Molecular ion
85	$[M - CO]^+$	Loss of carbon monoxide from the pyridone ring
86	$[M - HCN]^+$	Loss of hydrogen cyanide
69	$[C_4H_4F]^+$	Fragmentation of the pyridine ring

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-fluoro-6-hydroxypyridine** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or Methanol-d_4) in a

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standard 5 mm NMR tube. Ensure the sample is fully dissolved; gentle warming or sonication can be applied if necessary.

- ^{1}H NMR Acquisition:
  - Acquire the spectrum on a 400 MHz or higher field spectrometer.
  - Set the spectral width to cover the range of -2 to 16 ppm.
  - Use a 30-degree pulse angle and a relaxation delay of 2 seconds.
  - Acquire a sufficient number of scans (typically 16-64) to achieve an adequate signal-to-noise ratio.
  - Process the data with an exponential multiplication factor of 0.3 Hz for line broadening.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum on the same instrument.
  - Use a proton-decoupled pulse sequence.
  - Set the spectral width to cover the range of 0 to 200 ppm.
  - Use a 45-degree pulse angle and a relaxation delay of 5 seconds to ensure quantitative data for all carbon environments.
  - Acquire a larger number of scans (typically 1024 or more) due to the lower natural abundance of ^{13}C.
- ^{19}F NMR Acquisition:
  - Acquire the spectrum on a spectrometer equipped with a fluorine probe.
  - Set the spectral width to cover a range appropriate for aromatic fluorine compounds (e.g., -50 to -150 ppm).
  - Use a proton-decoupled pulse sequence.

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- Reference the spectrum to an external standard such as $CFCl_3$.

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Place a small amount of the solid **2-fluoro-6-hydroxypyridine** sample directly onto the ATR crystal.
  - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Sample Preparation (KBr Pellet):
  - Thoroughly grind 1-2 mg of the sample with approximately 100 mg of dry KBr powder in an agate mortar.
  - Transfer the mixture to a pellet press and apply pressure to form a transparent or translucent pellet.
- Data Acquisition:
  - Record the spectrum over the range of 4000 to 400 cm^{-1}.
  - Co-add at least 16 scans to improve the signal-to-noise ratio.
  - Perform a background scan of the empty ATR crystal or a blank KBr pellet before scanning the sample.

Mass Spectrometry (MS)

- Sample Preparation:
  - Dissolve a small amount of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
  - Further dilute the sample to a final concentration of 1-10 µg/mL.
- Data Acquisition (Electron Ionization - EI):

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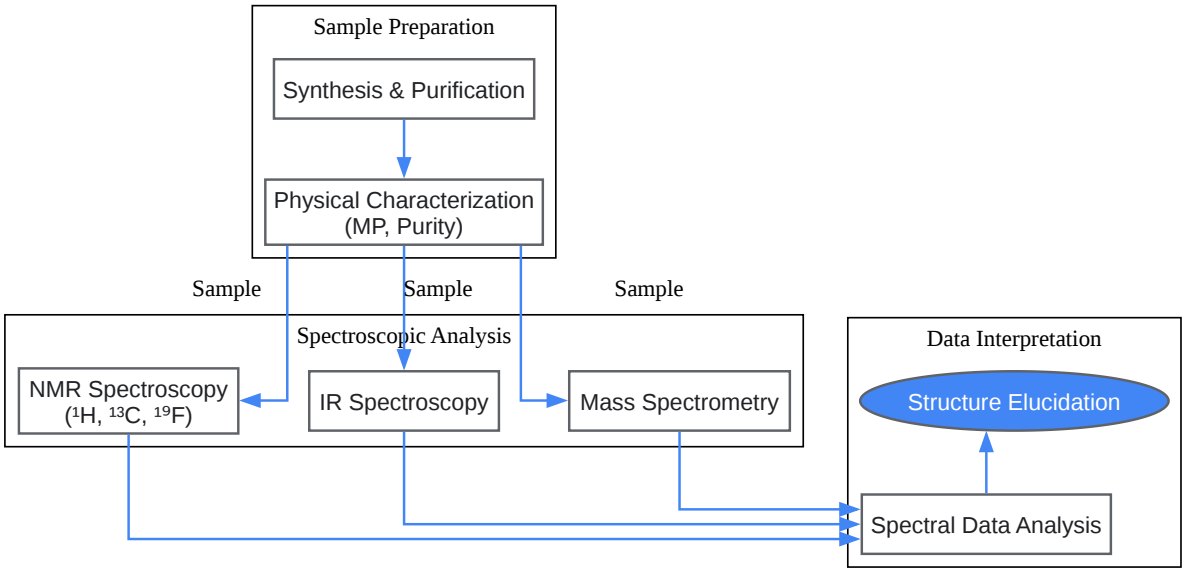
- Introduce the sample into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).
- Use a standard electron energy of 70 eV for ionization.
- Scan a mass range of m/z 40 to 500.

- Data Acquisition (Electrospray Ionization - ESI):
  - Infuse the sample solution directly into the ESI source at a flow rate of 5-10 µL/min.
  - Acquire spectra in both positive and negative ion modes.
  - Optimize instrumental parameters such as capillary voltage, cone voltage, and desolvation gas temperature and flow rate.

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound.

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Caption: General workflow for spectroscopic analysis.

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